

LabMol-319: Application Notes and Protocols for Researchers

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Compound of Interest

Compound Name: LabMol-319

Cat. No.: B3604460

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Introduction

LabMol-319 is a potent inhibitor of the Zika virus (ZIKV) NS5 RNA-dependent RNA polymerase (RdRp), exhibiting an IC₅₀ of 1.6 µM.^{[1][2]} As an antiviral agent, it serves as a critical tool for researchers studying ZIKV replication and developing potential therapeutics. **LabMol-319** has been shown to inhibit NS5 RdRp activity by 98% at a concentration of 20 µM.^{[1][2]} This document provides detailed protocols for the preparation and storage of **LabMol-319** solutions to ensure its stability and efficacy in experimental settings.

Product Information

Property	Value
Chemical Name	LabMol-319
Target	Zika virus (ZIKV) NS5 RdRp
CAS Number	381188-63-2
Molecular Formula	C ₂₂ H ₁₆ N ₂ O ₅
Molecular Weight	388.37 g/mol

Solution Preparation

Proper dissolution of **LabMol-319** is critical for accurate and reproducible experimental results. The choice of solvent will depend on whether the intended application is in vitro or in vivo.

In Vitro Stock Solution Preparation (DMSO)

Dimethyl sulfoxide (DMSO) is the recommended solvent for preparing high-concentration stock solutions of **LabMol-319** for in vitro use.

Materials:

- **LabMol-319** powder
- Anhydrous/molecular sieve-dried DMSO
- Sterile, conical-bottom polypropylene tubes
- Vortex mixer
- Sonicator (optional, but recommended)[3][4]

Protocol:

- Equilibrate the **LabMol-319** vial to room temperature before opening to prevent moisture condensation.
- Weigh the desired amount of **LabMol-319** powder using an analytical balance.
- Add the appropriate volume of DMSO to achieve the desired stock solution concentration. Sonication is recommended to aid dissolution.[3][4]
- Vortex the solution thoroughly until the powder is completely dissolved and the solution is clear.
- Aliquot the stock solution into smaller, single-use volumes to minimize freeze-thaw cycles.

Solubility Data in DMSO:

Concentration (mg/mL)	Molar Concentration (mM)	Notes
75 mg/mL	193.11 mM	Sonication is recommended.[3] [4]

In Vivo Formulation

For in vivo studies, a multi-component solvent system is recommended to ensure the solubility and bioavailability of **LabMol-319**. The following protocol provides a clear solution of at least 2.5 mg/mL.[1]

Materials:

- **LabMol-319**
- DMSO
- PEG300
- Tween-80
- Saline (0.9% NaCl)
- Sterile tubes and syringes

Protocol:

- Prepare a stock solution of **LabMol-319** in DMSO (e.g., 25 mg/mL).[1]
- To prepare the final working solution, add the solvents sequentially as detailed in the table below.
- Ensure the solution is clear and homogenous after the addition of each solvent before proceeding to the next.
- If precipitation occurs, gentle heating and/or sonication can be used to aid dissolution.[3][4]
- It is recommended to prepare this working solution fresh on the day of use.[1]

In Vivo Formulation Composition:

Component	Volume Percentage	Example for 1 mL Total Volume
DMSO	10%	100 µL of a 25 mg/mL stock
PEG300	40%	400 µL
Tween-80	5%	50 µL
Saline	45%	450 µL
Final Concentration	≥ 2.5 mg/mL (≥ 6.44 mM)	

Storage Conditions

Correct storage of both the solid compound and prepared solutions is essential to maintain the integrity and activity of **LabMol-319**.

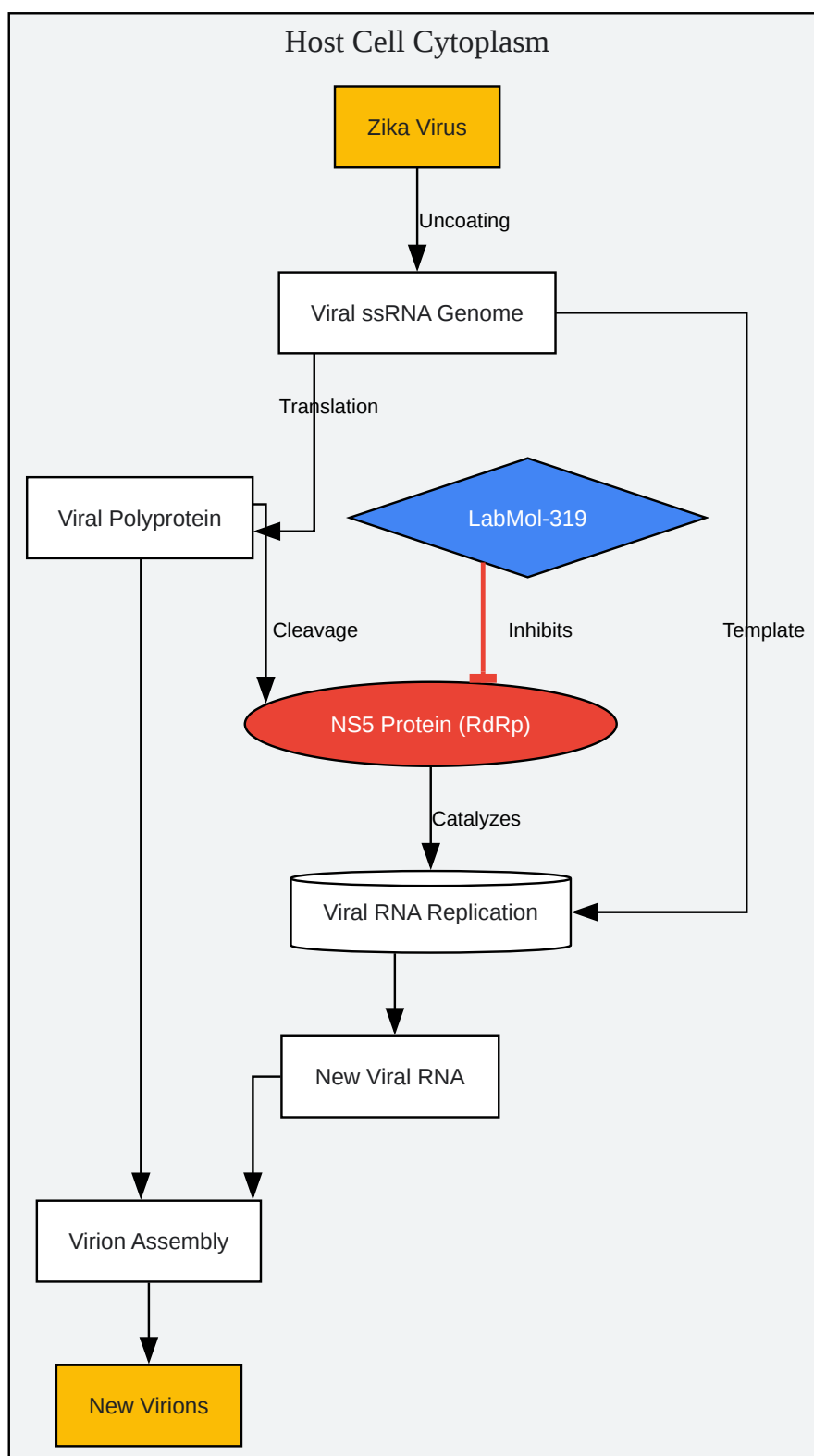
Storage Recommendations:

Form	Storage Temperature	Duration	Notes
Solid Powder	-20°C	3 years	Protect from direct sunlight. [3] [4]
In Solvent (-80°C)	-80°C	6 months - 1 year	Protect from light. Aliquot to avoid repeated freeze-thaw cycles. [1] [3] [4]
In Solvent (-20°C)	-20°C	1 month	Protect from light. Aliquot to avoid repeated freeze-thaw cycles. [1]

Experimental Protocols & Visualizations

Mechanism of Action: Inhibition of ZIKV Replication

LabMol-319 targets the NS5 protein of the Zika virus. NS5 is a multifunctional enzyme with both methyltransferase (MTase) and RNA-dependent RNA polymerase (RdRp) domains, both of which are crucial for viral replication.[5] The RdRp domain is responsible for synthesizing new viral RNA genomes. By inhibiting the RdRp activity, **LabMol-319** effectively halts the replication of the virus.

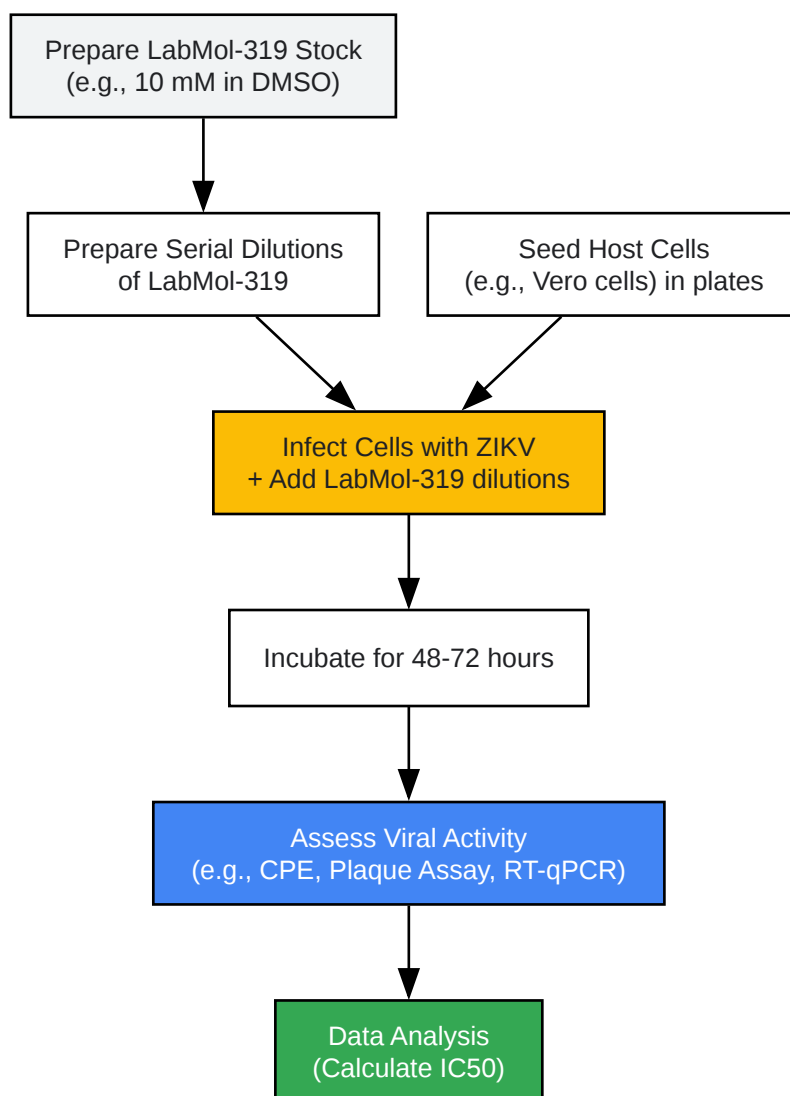


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Caption: Inhibition of Zika Virus Replication by **LabMol-319**.

Experimental Workflow: In Vitro Antiviral Assay

The following diagram outlines a typical workflow for assessing the antiviral activity of **LabMol-319** in a cell-based in vitro assay.



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Caption: Workflow for an in vitro ZIKV inhibition assay.

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. biocompare.com [biocompare.com]
- 3. Inls.cnpem.br [Inls.cnpem.br]
- 4. LabMol-319 | Virus Protease | TargetMol [targetmol.com]
- 5. Structure and function of Zika virus NS5 protein: perspectives for drug design - PMC [pmc.ncbi.nlm.nih.gov]
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